

Technical Support Center: (R)-1,2-Tetradecanediol Scale-Up

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Compound of Interest

Compound Name: (R)-1,2-Tetradecanediol

CAS No.: 153062-86-3

Cat. No.: B133296

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Status: Operational | Lead Scientist: Dr. A. Vance | Focus: C14 Chiral Diol Production

Welcome to the technical hub for **(R)-1,2-Tetradecanediol** (CAS: 21129-09-9).^{[1][2]} This compound presents a unique "Scale-Up Triad" of challenges: Solubility limits (due to the C14 lipophilic chain), Waxy solid handling (melting point ~64°C), and Detection invisibility (lack of chromophore).

Select your current process stage below to access specific troubleshooting protocols.

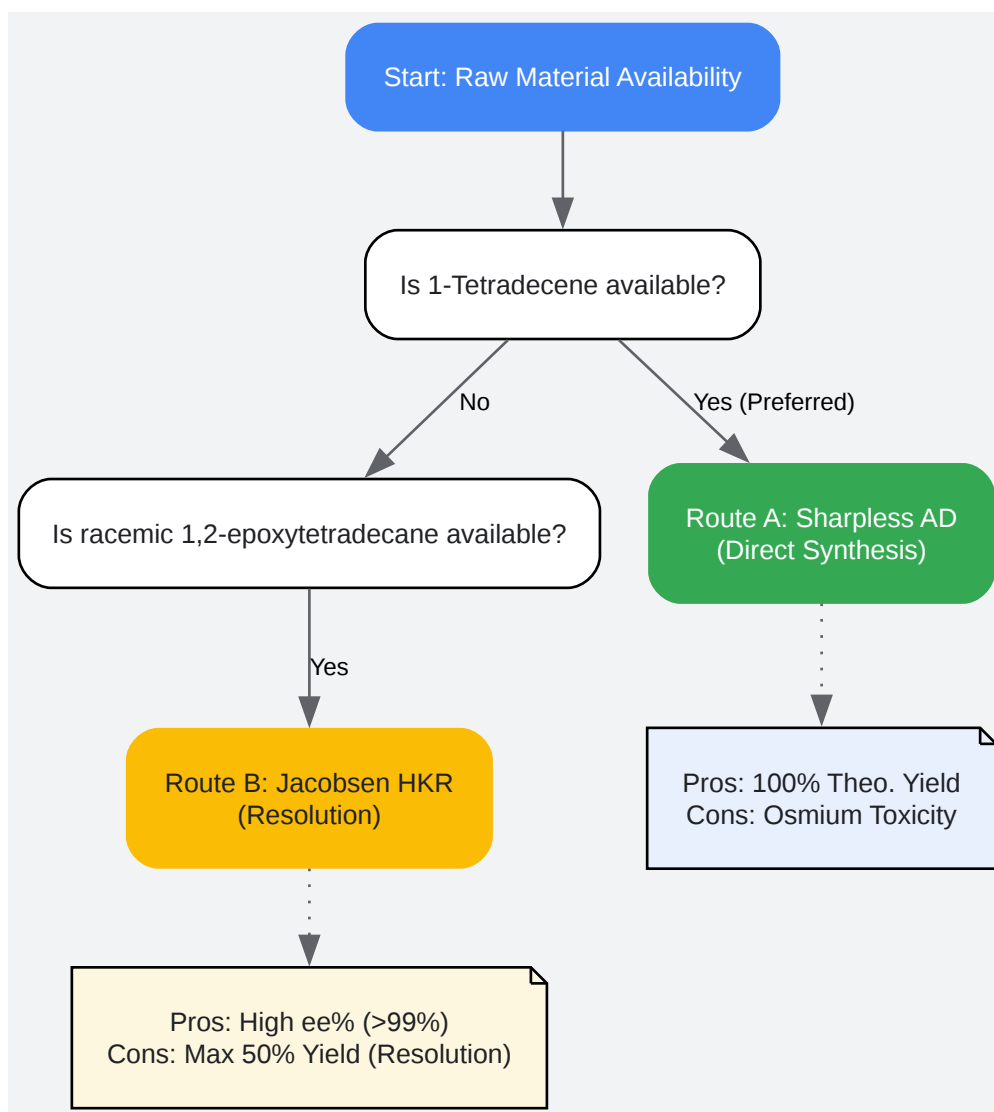


Module 1: Synthesis Strategy & Reaction Control

Primary Route: Sharpless Asymmetric Dihydroxylation (SAD) Alternative Route: Hydrolytic Kinetic Resolution (HKR)^{[3][4][5][6]}

Decision Logic: Which Route?

Use the diagram below to validate your synthetic strategy before scaling up.



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Figure 1: Strategic selection between Sharpless AD and HKR based on starting material and yield requirements.

Troubleshooting Guide: Sharpless AD (AD-mix- β)

Objective: Synthesis of **(R)-1,2-Tetradecanediol** from 1-Tetradecene.

Symptom	Probable Cause	Corrective Action (Scale-Up)
Reaction Stalls (<50% Conv.)	Phase Transfer Failure: The C14 chain renders 1-tetradecene insoluble in the standard t-BuOH/H ₂ O (1:1) mix.	Modify Solvent System: Switch to a 1:1 mixture of t-BuOH/Water with 20% THF added to solubilize the alkene. Increase agitation rate significantly (tip speed > 1.5 m/s).
Low ee% (<90%)	Thermal Exotherm: The reaction is exothermic. At scale, heat accumulation destroys enantioselectivity.	Cryogenic Dosing: Pre-cool reactor to 0°C. Dose the alkene slowly over 4-6 hours. Do not add all at once. Ensure internal temp never exceeds 4°C.
"Muddy" Reaction Mixture	Emulsion Formation: Long-chain diols act as surfactants, stabilizing emulsions.	Salt Break: Add saturated Na ₂ SO ₄ or NaCl during workup. Filter through a Celite pad to break the interfacial tension before phase separation.

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Critical Mechanism: The (R)-enantiomer is obtained using AD-mix-β (containing DHQD-PHAL). The bulky C14 chain is placed in the "South-West" quadrant of the active site, allowing attack from the top (

) face.



Module 2: Work-up & Catalyst Removal

Challenge: Removing toxic Osmium (Os) to pharma limits (<10 ppm) from a lipophilic waxy solid.

Protocol: The "Chelation Wash"

Standard water washes fail because the Osmium-diol complex is lipophilic.

- Quench: Add solid Sodium Sulfite (, 6 eq) to the reaction mixture and stir for 1 hour at RT. This reduces Os(VIII) to Os(IV/VI) water-soluble species.
- Extraction: Extract with Ethyl Acetate (EtOAc).
- Scavenging (The Key Step): Treat the organic layer with Silica-bound amine scavenger (e.g., QuadraPure™ TU or similar thiourea scavengers) at 10 wt% relative to the product. Stir for 4 hours.
- Filtration: Filter off the silica. This typically reduces Os content to <5 ppm.



Module 3: Purification & Solid State (The "Waxy" Danger)

Challenge: **(R)-1,2-Tetradecanediol** melts at ~62-64°C. It tends to "oil out" (separate as a liquid) rather than crystallize, trapping impurities.

Logic Flow: Preventing "Oiling Out"



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Figure 2: Controlled crystallization protocol to avoid liquid-liquid phase separation (oiling out).

FAQ: Solid Handling

Q: My product turned into a solid block in the vacuum oven. Why? A: You likely dried it above 50°C. The melting point is ~64°C, but the presence of trace solvent depresses this significantly (melting point depression).

- Fix: Dry in a vacuum oven at 35°C max with a nitrogen bleed. Use a rotovap with a bump trap for initial solvent removal, but do not use a water bath >40°C.

Q: Can I distill it? A: Only under high vacuum (<0.1 mmHg). The boiling point is high (>300°C at atm), and thermal degradation (dehydration to the aldehyde) can occur. Crystallization is preferred for chiral purity.



Module 4: Analytical & Quality Control

Challenge: 1,2-Tetradecanediol is UV-inactive. It has no chromophore (no double bonds, no aromatics).

The "Invisible Peak" Problem

If you inject this onto a standard HPLC-UV, you will see nothing.

Validated Analytical Protocols

Method A: Derivatization (Recommended for ee% determination)

To measure enantiomeric excess, you must attach a "UV tag" that also provides rigid steric bulk for chiral separation.

- Reagent: 4-Nitrobenzoyl chloride (or Benzoyl chloride).
- Reaction: Mix 10 mg diol + 20 mg reagent + 50

L Pyridine in DCM. Shake for 15 mins. Quench with water.

- HPLC: Inject the derivatized sample.
 - Column: Chiralcel OD-H or AD-H.
 - Mobile Phase: Hexane/IPA (90:10).
 - Detection: UV at 254 nm.

Method B: Direct Detection (Purity only)

If you cannot derivatize, you must use a universal detector.

- Detector: ELSD (Evaporative Light Scattering Detector) or CAD (Charged Aerosol Detector).
- Refractive Index (RI): Possible, but gradients are not possible (isocratic only), and sensitivity is low.

References

- Sharpless Asymmetric Dihydroxylation: Kolb, H. C., VanNieuwenhze, M. S., & Sharpless, K. B. (1994). Catalytic Asymmetric Dihydroxylation. Chemical Reviews, 94(8), 2483–2547. [Link](#)
- Hydrolytic Kinetic Resolution: Tokunaga, M., Larrow, J. F., Kakiuchi, F., & Jacobsen, E. N. (1997). Asymmetric Catalysis with Water: Efficient Kinetic Resolution of Terminal Epoxides via Hydrolytic Ring Opening. Science, 277(5328), 936–938. [Link](#)
- Purification of Waxy Solids: Anderson, N. G. (2012). Practical Process Research and Development – A Guide for Organic Chemists. Academic Press. (Chapter 8: Crystallization). [Link](#)
- Derivatization for HPLC: Toyo'oka, T. (2002). Modern Derivatization Methods for Separation Science. John Wiley & Sons.[7]

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Sources

- 1. scientificlabs.com [scientificlabs.com]
- 2. 1,2-Tetradecanediol | 21129-09-9 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
- 3. | PDF or Rental [articles.researchsolutions.com]

- 4. Highly selective hydrolytic kinetic resolution of terminal epoxides catalyzed by chiral (salen)Co(III) complexes. Practical synthesis of enantioenriched terminal epoxides and 1,2-diols - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]
- 7. 1,2-Tetradecanediol | C₁₄H₃₀O₂ | CID 89436 - PubChem [pubchem.ncbi.nlm.nih.gov]
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